

In-Depth Technical Guide to Nitro Blue Diformazan: Properties and Experimental Applications

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Compound of Interest

Compound Name: Nitro blue diformazan

Cat. No.: B108707

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For Researchers, Scientists, and Drug Development Professionals

Nitro blue diformazan (NBF) is the intensely colored, water-insoluble end-product resulting from the reduction of the water-soluble tetrazolium salt, Nitro blue tetrazolium chloride (NBT). This conversion serves as a widely utilized indicator for redox activity in various biological systems. This technical guide provides a comprehensive overview of the physical and chemical properties of NBF, alongside detailed experimental protocols for its application in key research areas.

Core Physical and Chemical Properties

The fundamental characteristics of **Nitro blue diformazan** and its precursor, Nitro blue tetrazolium chloride, are summarized below. These properties are crucial for understanding its behavior in experimental settings, including its spectral characteristics for quantification and its solubility for proper handling and analysis.

Nitro blue diformazan (NBF)

Nitro blue diformazan is the reduced form of NBT and is the chromophore measured in assays.

Property	Value	Source(s)
Molecular Formula	C ₄₀ H ₃₂ N ₁₀ O ₆	[1][2]
Molecular Weight	748.75 g/mol	[3][4]
Appearance	Dark blue/purple, insoluble precipitate	[5][6]
CAS Number	16325-01-2	[1]

Nitro blue tetrazolium chloride (NBT)

NBT is the water-soluble precursor salt that is reduced to form the colored formazan.

Property	Value	Source(s)
Molecular Formula	C ₄₀ H ₃₀ Cl ₂ N ₁₀ O ₆	[7]
Molecular Weight	817.64 g/mol	[7]
Appearance	Light yellow crystalline powder	[8]
Melting Point	~200 °C (decomposes)	[8]
CAS Number	298-83-9	[7]

Quantitative Data

Spectral Properties

The quantification of formazan is typically performed spectrophotometrically after solubilization. The absorption maximum can vary slightly depending on the solvent used.

Compound	Solvent	λ_{max} (nm)	Molar Extinction Coefficient (ϵ) ($\text{M}^{-1}\text{cm}^{-1}$)	Source(s)
Nitro blue diformazan	Dimethyl sulfoxide (DMSO)	~560-620	120,000 (at 730 nm for diformazan)	[9][10]
Nitro blue monoformazan	Dimethyl sulfoxide (DMSO)	~520-550	235,000 (at 680 nm for monoformazan)	[9]
Nitro blue tetrazolium chloride	Water	257	61,300	[10]

Solubility

Nitro blue diformazan is notoriously insoluble in aqueous solutions, a property that is exploited for its localization in histochemical staining. For quantitative analysis, it must be solubilized in an organic solvent.

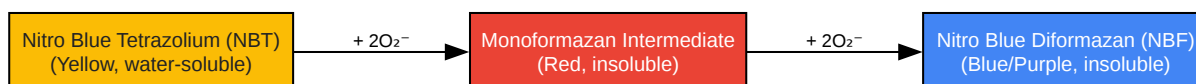
Compound	Solvent	Solubility	Source(s)
Nitro blue diformazan	Dimethyl sulfoxide (DMSO)	Soluble	[11][12]
Potassium hydroxide (KOH) and DMSO	Soluble (method for solubilization)	[11]	
Chloroform	Soluble (for extraction from tissues)	[6]	
Nitro blue tetrazolium chloride	Water	10 mg/mL	[10]
Ethanol	5 mg/mL	[10]	
2-Methoxyethanol	20 mg/mL	[10]	
Dimethyl sulfoxide (DMSO)	5 mg/mL		
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL		

Chemical Reactions and Signaling Pathways

The reduction of NBT to formazan is a hallmark of superoxide production, often initiated by the activity of NADPH oxidase (NOX) in phagocytic cells.

NBT Reduction by Superoxide

The ditetrazolium salt NBT undergoes a two-step reduction by superoxide anions (O_2^-), first forming a red, water-insoluble monoformazan intermediate, and then the final dark blue, water-insoluble diformazan.[6]

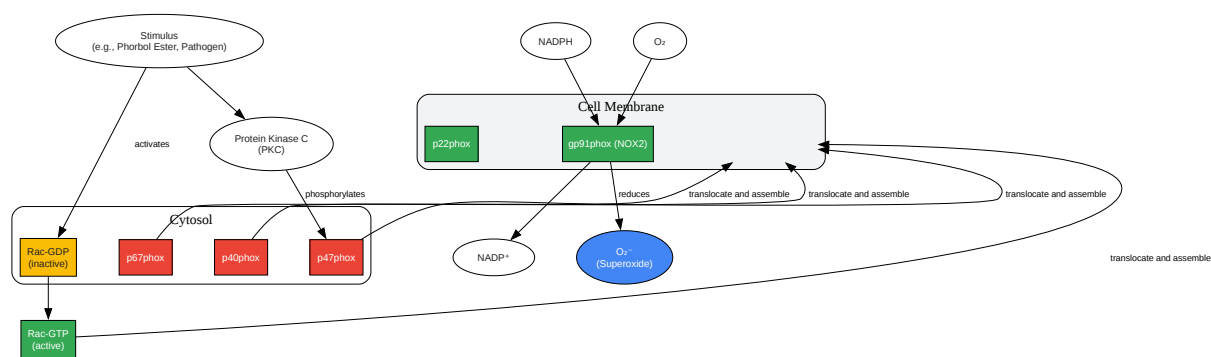


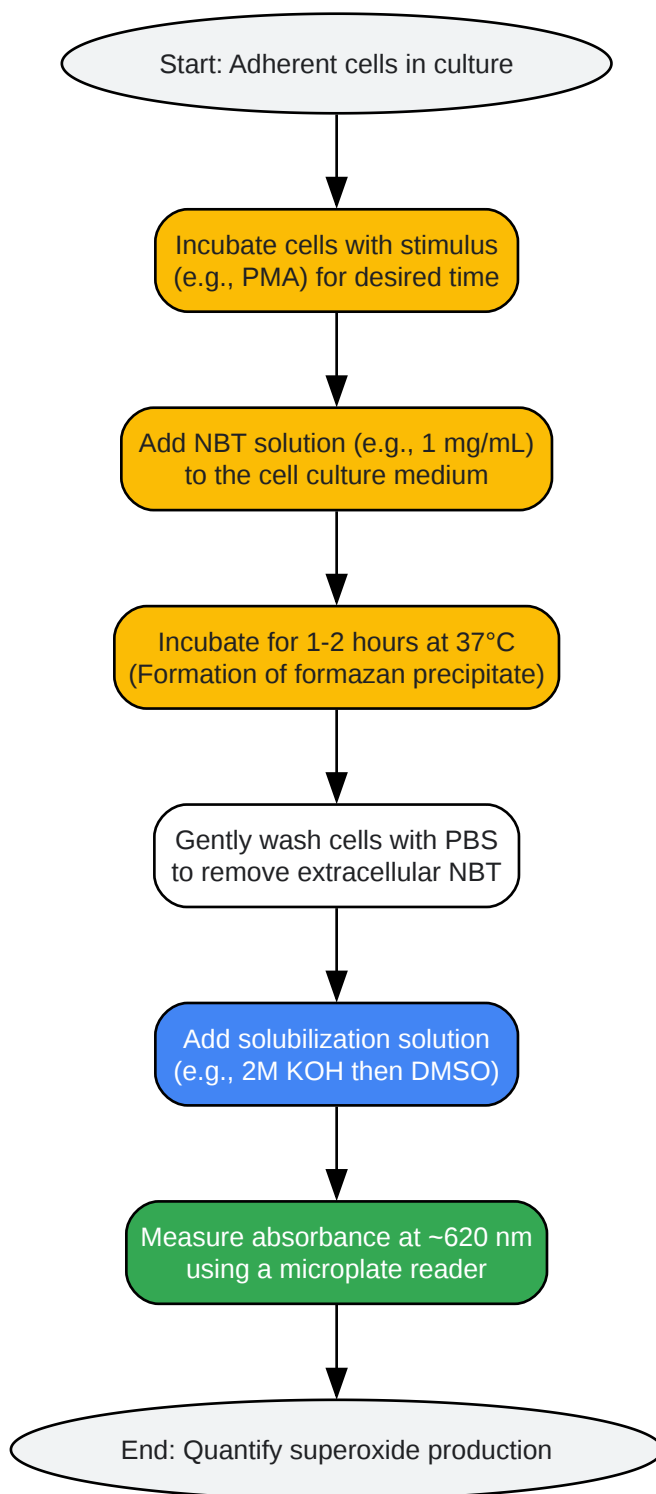
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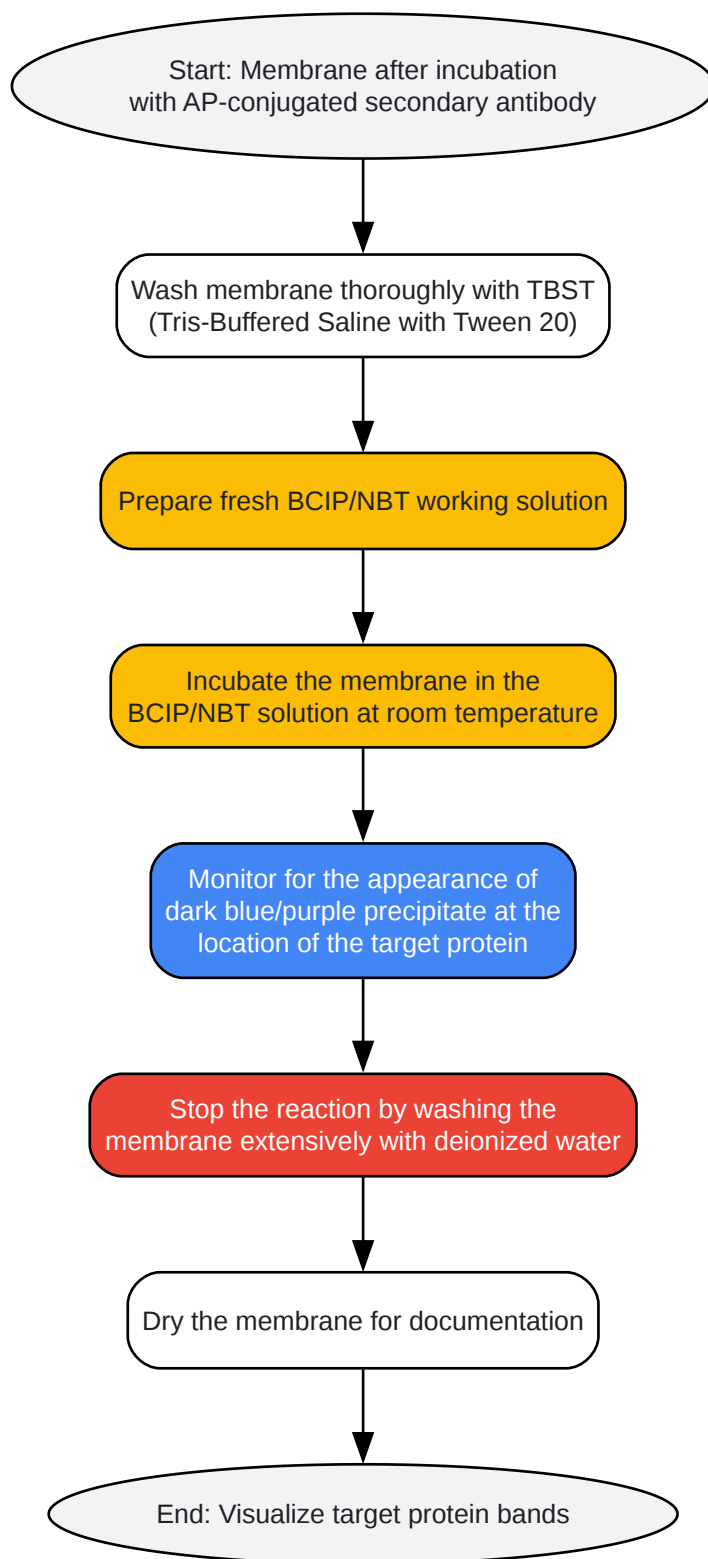
Figure 1: Stepwise reduction of NBT to monoformazan and diformazan.

NADPH Oxidase (NOX) Signaling Pathway

In phagocytic cells, the activation of the NADPH oxidase enzyme complex is a primary source of superoxide for NBT reduction. This pathway is critical in the innate immune response and is implicated in various pathologies. The assembly and activation of the NOX2 complex involves the translocation of cytosolic subunits to the membrane-bound cytochrome b_{558} .







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References

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Superoxide-dependent and superoxide-independent pathways for reduction of nitroblue tetrazolium in isolated rat cardiac myocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. documents.thermofisher.com [documents.thermofisher.com]
- 8. researchgate.net [researchgate.net]
- 9. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. The signaling pathway of NADPH oxidase and its role in glomerular diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
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